Technical Guide: Safety, Handling, and Application of Bromperidol-d4

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Compound of Interest

Compound Name:	*Bromperidol-d4-1*
Cat. No.:	*B12413783*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling precautions, and a representative analytical application for Bromperidol-d4. The information is intended for use by professionals in research and drug development.

Introduction

Bromperidol is a typical antipsychotic of the butyrophenone class, primarily used in the treatment of schizophrenia.[1][2][3] Bromperidol-d4 is a deuterated form of Bromperidol, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), used in pharmacokinetic and therapeutic drug monitoring studies. Deuterated standards are chemically similar to the analyte but have a higher mass, allowing for precise quantification by minimizing matrix effects and variability during sample preparation and analysis.[4]

Safety Data and Handling Precautions

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The safety profile of Bromperidol-d4 is considered to be very similar to that of Bromperidol. Deuterium is a stable, non-radioactive isotope of hydrogen, and its presence in small amounts in a molecule does not significantly alter its chemical reactivity or toxicity.[5] The following data is summarized from the Safety Data Sheet (SDS) for Bromperidol.

Hazard Identification

GHS Classification:

- Acute Toxicity, Oral (Category 4)
- Specific target organ toxicity — single exposure (Category 3), Central nervous system

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H336: May cause drowsiness or dizziness.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

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Physical and Chemical Properties

Property	Value
Molecular Formula	$C_{21}H_{19}D_4BrFNO_2$
Molecular Weight	424.34 g/mol
Appearance	Solid
Melting Point	Not determined
Boiling Point	Not determined
Solubility	Not determined

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Use in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Protect from light.

First-Aid Measures

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Exposure Route	First-Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
Skin Contact	Immediately wash with soap and plenty of water. Get medical attention if irritation develops.
Eye Contact	Immediately flush with plenty of water for at least 15 minutes. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Personal Protective Equipment

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles.
Skin Protection	Wear protective gloves and clothing.
Respiratory Protection	Use a NIOSH-approved respirator with a dust filter if ventilation is inadequate.

Mechanism of Action and Signaling Pathways

Bromperidol's primary mechanism of action is the antagonism of dopamine D2 receptors in the central nervous system.[6] This blockade of dopamine signaling is believed to be responsible for its antipsychotic effects.[7][8] Additionally, Bromperidol has some affinity for serotonin 5-HT2A receptors, which may contribute to its overall pharmacological profile.[9]

Dopamine D2 Receptor Antagonism

Bromperidol acts as an antagonist at D2 receptors, which are G-protein coupled receptors (GPCRs) linked to Gi/o proteins.[7][10] In the absence of an agonist, the G-protein is in an inactive GDP-bound state. Agonist binding promotes the exchange of GDP for GTP, leading to

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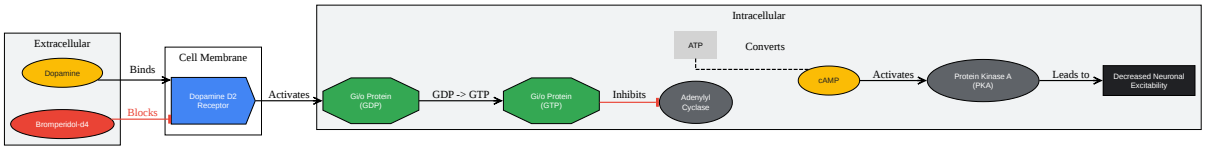
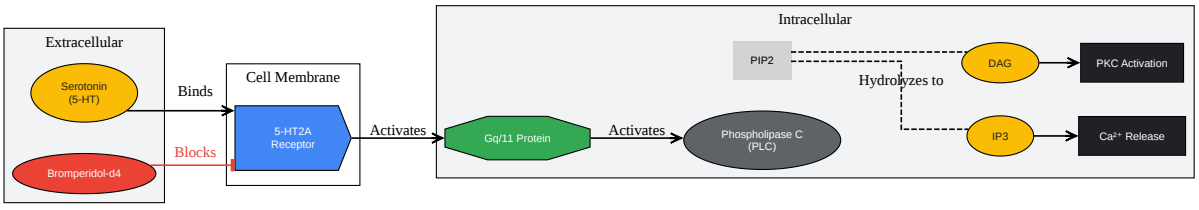
the dissociation of the Gαi/o subunit from the Gβγ complex. The activated Gαi/o subunit then inhibits adenylyl cyclase, reducing the production of cyclic AMP (cAMP) and subsequently decreasing the activity of Protein Kinase A (PKA).[7][8] By blocking the D2 receptor, Bromperidol prevents this signaling cascade from being initiated by dopamine.





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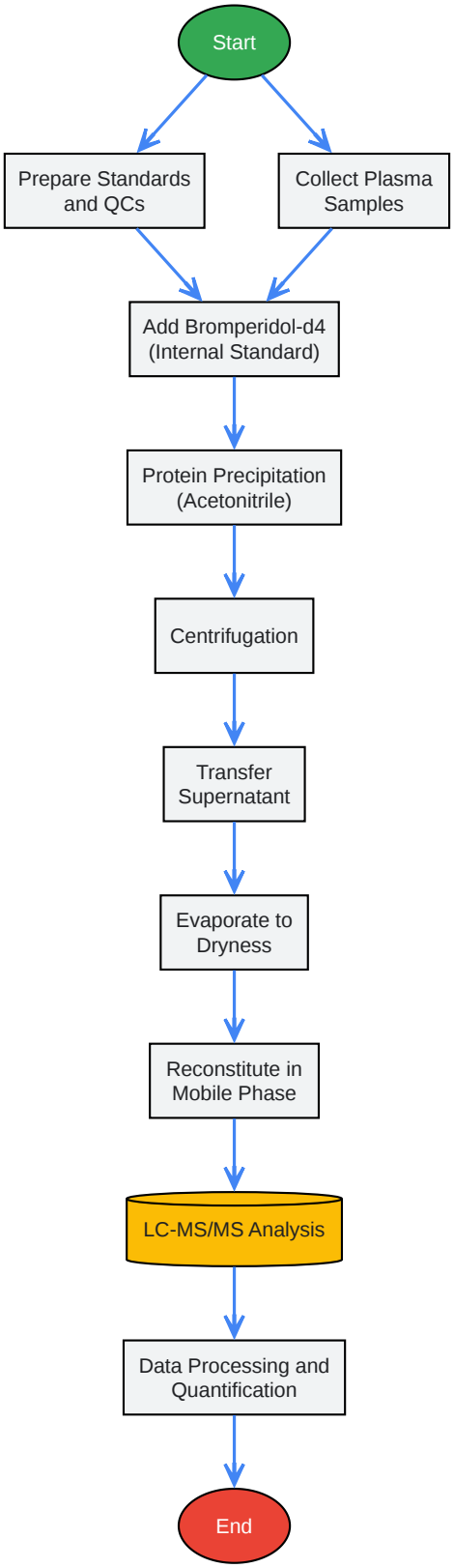

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